

Pyrene-1,6-dicarbonitrile: A Technical Health and Safety Guide

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Disclaimer: Specific health and safety data for **Pyrene-1,6-dicarbonitrile** is not readily available. This guide has been developed using data from the closely related compound, Pyrene (CAS No. 129-00-0), as a surrogate. The toxicological and physical properties of **Pyrene-1,6-dicarbonitrile** may differ. Researchers, scientists, and drug development professionals should handle this compound with extreme caution and conduct a thorough risk assessment before use.

This technical guide provides an in-depth overview of the health and safety considerations for Pyrene, intended to serve as a reference for handling **Pyrene-1,6-dicarbonitrile** until specific data becomes available.

Hazard Identification and Classification

Pyrene is classified as a hazardous substance with potential for serious health and environmental effects. The Globally Harmonized System (GHS) classification for Pyrene is as follows:

Table 1: GHS Classification for Pyrene



Hazard Class	Category	Hazard Statement
Carcinogenicity	1A/1B	H350: May cause cancer[1][2]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[2][3]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[1][2][3]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[2]
Skin Irritation	2	H315: Causes skin irritation[2]
Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2]

Signal Word: Danger[1]

Hazard Pictograms:

Caption: GHS Hazard Pictograms for Pyrene.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of Pyrene



Property	Value
Appearance	Yellow solid[3][4]
Odor	Odorless[3][4]
Molecular Formula	C16H10[1]
Molecular Weight	202.25 g/mol [1]
Melting Point	148 - 152 °C / 298.4 - 305.6 °F[3][4]
Boiling Point	393 - 404 °C / 739.4 - 759.2 °F @ 760 mmHg[4]
Flash Point	210 °C / 410 °F[3][4]
Solubility in Water	Practically insoluble[3]
Specific Gravity	1.271 @ 23 °C

Toxicological Information

Exposure to Pyrene can have significant health consequences. The primary routes of exposure are inhalation, ingestion, and skin contact.

Table 3: Toxicological Data for Pyrene

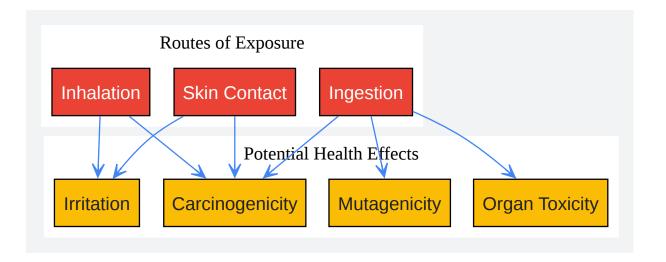


Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	800 mg/kg	Mouse	
Acute Oral Toxicity (LD50)	2700 mg/kg	Rat	[5]
Carcinogenicity	Classified as a carcinogen (Category 1A/1B)	[1][2]	
Mutagenicity	Mutagenic for mammalian somatic cells and bacteria/yeast		
Skin Irritation	Causes skin irritation	[2]	-
Eye Irritation	Causes serious eye irritation	[2]	_
Respiratory Irritation	May cause respiratory irritation	[2]	_
Specific Target Organ Toxicity (Single Exposure)	Central nervous system (CNS)	[4]	-
Specific Target Organ Toxicity (Repeated Exposure)	Liver	[4]	-

Experimental Protocols:

Detailed experimental protocols for the toxicological studies cited are not available in the provided safety data sheets. The LD50 values are typically determined through standardized acute toxicity studies (e.g., OECD Guideline 401). Carcinogenicity and mutagenicity are assessed through a battery of in vitro and in vivo assays.





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Caption: Potential Health Effects from Pyrene Exposure.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Table 4: First-Aid Measures for Pyrene Exposure

Exposure Route	First-Aid Procedure	
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]	
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[3][4]	
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]	
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[3]	



Emergency Response Workflow:



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Caption: Emergency First-Aid Workflow for Pyrene Exposure.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][4]
- Use in a well-ventilated area or under a chemical fume hood.
- Avoid dust formation.[4]
- Do not eat, drink, or smoke when handling.
- Wash hands thoroughly after handling.



Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from strong oxidizing agents.[4]
- Store locked up.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[4]
- Environmental Precautions: Do not let this chemical enter the environment.[6] Prevent product from entering drains.
- Containment and Cleaning: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- Specific Hazards: Forms explosive mixtures with air on intense heating.[1]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

Ecological Information

Pyrene is very toxic to aquatic life, with long-lasting effects.[1][2][3][4][5]

Table 5: Ecotoxicity Data for Pyrene



Organism	Test	Result
Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	> 2 mg/L
Water Flea (Daphnia)	EC50 (48h)	1.8 mg/L
Freshwater Algae	EC50 (48h)	0.002-0.003 mg/L

It is imperative to prevent this substance from entering soil, watercourses, or sewer systems.

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